

Hispidanin B: A Comprehensive Spectroscopic and Methodological Overview

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Compound of Interest

Compound Name: *Hispidanin B*

Cat. No.: *B12388449*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectral data for **Hispidanin B**, a novel asymmetric dimeric diterpenoid. The information presented is collated from the primary scientific literature and is intended to serve as a comprehensive resource for researchers in natural product chemistry, pharmacology, and drug development. **Hispidanin B** has demonstrated significant cytotoxic activities against various tumor cell lines, making it a compound of interest for further investigation.

Core Spectroscopic Data

The structural elucidation of **Hispidanin B** was achieved through a combination of spectroscopic techniques. The following tables summarize the key quantitative data obtained from Ultraviolet (UV) and Mass Spectrometry (MS), as well as the detailed assignments from ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy.

Table 1: Physicochemical and Spectroscopic Properties of Hispidanin B

Property	Value
Appearance	Colorless needles
Molecular Formula	C ₄₀ H ₅₄ O ₅
Molecular Weight	618.85 g/mol
UV (MeOH) λ _{max} (log ε)	204 (4.52), 230 (4.11), 284 (3.75) nm
HR-ESI-MS (m/z)	619.4044 [M + H] ⁺ (calculated for C ₄₀ H ₅₅ O ₅ , 619.4044)

Table 2: ¹H NMR Spectral Data of Hispidanin B (600 MHz, CDCl₃)

Position	δH (ppm)	Multiplicity	J (Hz)
1	3.19	dd	12.0, 1.8
2 α	1.65	m	
2 β	1.55	m	
3 α	1.75	m	
3 β	1.48	m	
5	1.42	dd	12.0, 1.8
6 α	2.65	dd	12.6, 6.6
6 β	2.55	dd	12.6, 7.2
7	4.68	t	2.4
11	3.15	sept	6.6
14	6.88	s	
15	2.25	s	
16	1.25	d	
17	1.24	d	
18	0.95	s	
19	0.92	s	
20	1.18	s	
1'	1.88	m	
2' α	1.58	m	
2' β	1.45	m	
3' α	1.70	m	
3' β	1.35	m	
5'	1.15	m	

6'α	1.80	m	
6'β	1.68	m	
7'	3.85	dd	11.4, 4.2
11'	5.35	t	7.2
14'	4.65	d	7.2
15'	1.68	s	
16'	0.88	t	7.8
17'	0.85	s	
18'	0.82	s	
19'	0.90	d	6.6
20'	1.10	s	

Table 3: ^{13}C NMR Spectral Data of Hispidanin B (150 MHz, CDCl_3)

Position	δC (ppm)	Position	δC (ppm)
1	38.5	1'	39.1
2	19.2	2'	18.5
3	41.8	3'	42.1
4	33.5	4'	33.3
5	50.5	5'	55.8
6	28.9	6'	22.1
7	68.2	7'	78.5
8	135.2	8'	142.5
9	145.8	9'	52.3
10	38.1	10'	37.5
11	26.8	11'	120.1
12	125.4	12'	138.5
13	148.2	13'	165.2
14	118.1	14'	58.5
15	21.1	15'	12.5
16	22.8	16'	14.1
17	22.8	17'	16.5
18	33.2	18'	21.5
19	21.8	19'	15.8
20	18.2	20'	17.5

Experimental Protocols

The isolation and characterization of **Hispidanin B** involved a series of meticulous experimental procedures. The following sections provide a detailed methodology for the key

experiments performed.

Plant Material and Extraction

The rhizomes of *Isodon hispida* were collected, air-dried, and powdered. The powdered plant material was then extracted with 95% ethanol at room temperature. The resulting extract was concentrated under reduced pressure to yield a crude extract.

Isolation and Purification

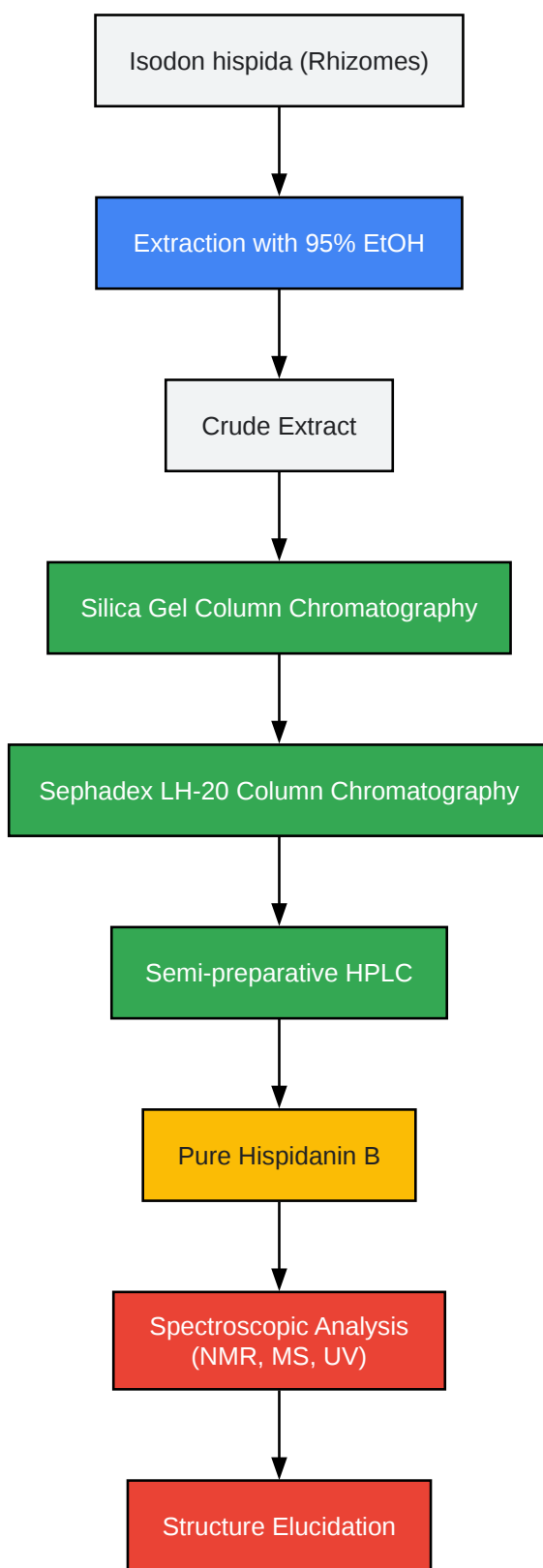
The crude extract was subjected to a multi-step chromatographic purification process. This involved sequential column chromatography over silica gel, Sephadex LH-20, and semi-preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Hispidanin B**.

Spectroscopic Analysis

- **UV Spectroscopy:** The UV spectrum was recorded on a spectrophotometer using methanol (MeOH) as the solvent.
- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on a mass spectrometer to determine the accurate mass and molecular formula.
- **NMR Spectroscopy:** ^1H , ^{13}C , and 2D NMR (COSY, HSQC, HMBC) spectra were recorded on a 600 MHz NMR spectrometer. Chemical shifts (δ) are reported in parts per million (ppm) relative to the solvent peak (CDCl_3 : δH 7.26, δC 77.16), and coupling constants (J) are in Hertz (Hz).

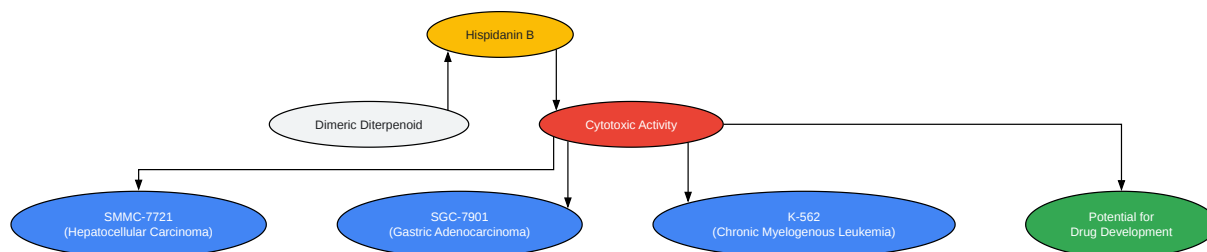
Visualized Workflows and Pathways

To better illustrate the processes and relationships involved in the study of **Hispidanin B**, the following diagrams have been generated using Graphviz.



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Caption: Isolation and structure elucidation workflow for **Hispidanin B**.



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Caption: Logical relationship of **Hispidanin B**'s properties and potential.

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